

An In-depth Technical Guide to 2-Bromo-3-(methylthio)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-3-methylthiophenol

CAS No.: 1263377-50-9

Cat. No.: B2479047

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Disclaimer: The following technical guide is for informational purposes for researchers, scientists, and drug development professionals. All laboratory work should be conducted in a controlled environment with appropriate safety precautions. The compound "**2-Bromo-3-methylthiophenol**" as initially requested is not readily available in chemical databases. This guide focuses on the closely related and commercially available isomer, 2-Bromo-3-(methylthio)phenol.

Introduction

Substituted phenols and thiophenols are pivotal structural motifs in medicinal chemistry and materials science, offering a versatile scaffold for developing novel therapeutic agents and functional materials. This guide provides a comprehensive technical overview of 2-Bromo-3-(methylthio)phenol, a halogenated organosulfur compound with potential applications in drug discovery and organic synthesis. Due to the limited availability of data for this specific molecule, this paper synthesizes information from commercially available data and extrapolates from the known chemistry of related bromophenols and methylthio-aromatic compounds to provide a robust framework for its study and application.

Chemical Identity and Properties

Chemical Name: 2-Bromo-3-(methylthio)phenol

CAS Number: 1243287-95-7[1]

Molecular Formula: C₇H₇BrOS

Molecular Weight: 219.10 g/mol

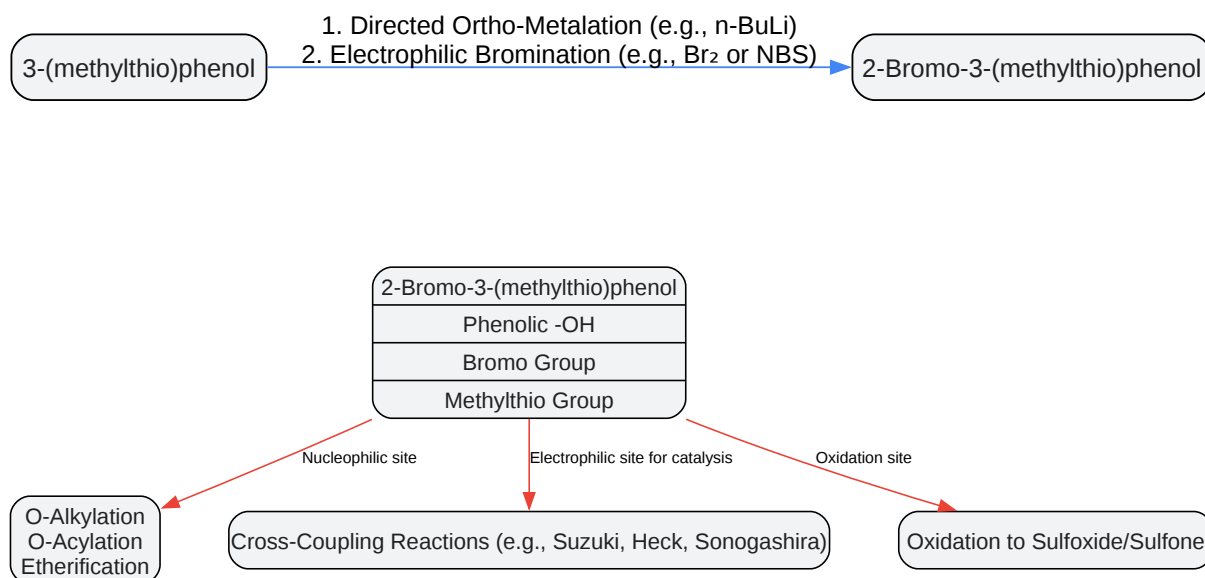
Physicochemical Properties

Property	Value	Source
Molecular Weight	219.10 g/mol	[2]
Appearance	Inferred: Colorless to light yellow liquid or low-melting solid	General knowledge of similar phenols
Solubility	Inferred: Soluble in organic solvents (e.g., ethanol, DMSO, dichloromethane); sparingly soluble in water	General knowledge of similar phenols
Boiling Point	Not available	
Melting Point	Not available	

Synthesis and Purification

A definitive, published synthesis for 2-Bromo-3-(methylthio)phenol is not readily available in the current literature. However, a plausible synthetic route can be devised based on established organometallic and electrophilic substitution reactions. A potential two-step synthesis is outlined below, starting from the commercially available 3-(methylthio)phenol.

Proposed Synthetic Pathway



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Sources

- 1. [1243287-95-7|2-Bromo-3-\(methylthio\)phenol|BLD Pharm \[bldpharm.com\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3-(methylthio)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2479047/docs#an-in-depth-technical-guide-to-2-bromo-3-methylthio-phenol\]](https://www.benchchem.com/product/b2479047/docs#an-in-depth-technical-guide-to-2-bromo-3-methylthio-phenol)

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